

Comprehensive Comparison Guide: Commercial Sources of (9H-Carbazol-2-yl)boronic acid

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Compound of Interest

Compound Name: (9H-Carbazol-2-yl)boronic acid

CAS No.: 745783-94-2

Cat. No.: B3282130

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For researchers in materials science and pharmaceutical development, **(9H-Carbazol-2-yl)boronic acid** (CAS: 745783-94-2) is a highly valued organoboron building block. Characterized by its electron-rich, rigid carbazole core and reactive boronic acid moiety, it is predominantly utilized in Suzuki-Miyaura cross-coupling reactions. Its applications range from the synthesis of hole-transporting materials in Organic Light-Emitting Diodes (OLEDs) [1] to the construction of complex functionalized indolines and other pharmaceutical scaffolds [2].

However, the commercial source of this reagent can drastically impact reaction yields, catalytic turnover, and final product purity. This guide objectively compares top commercial sources and provides a self-validating experimental framework for its application.

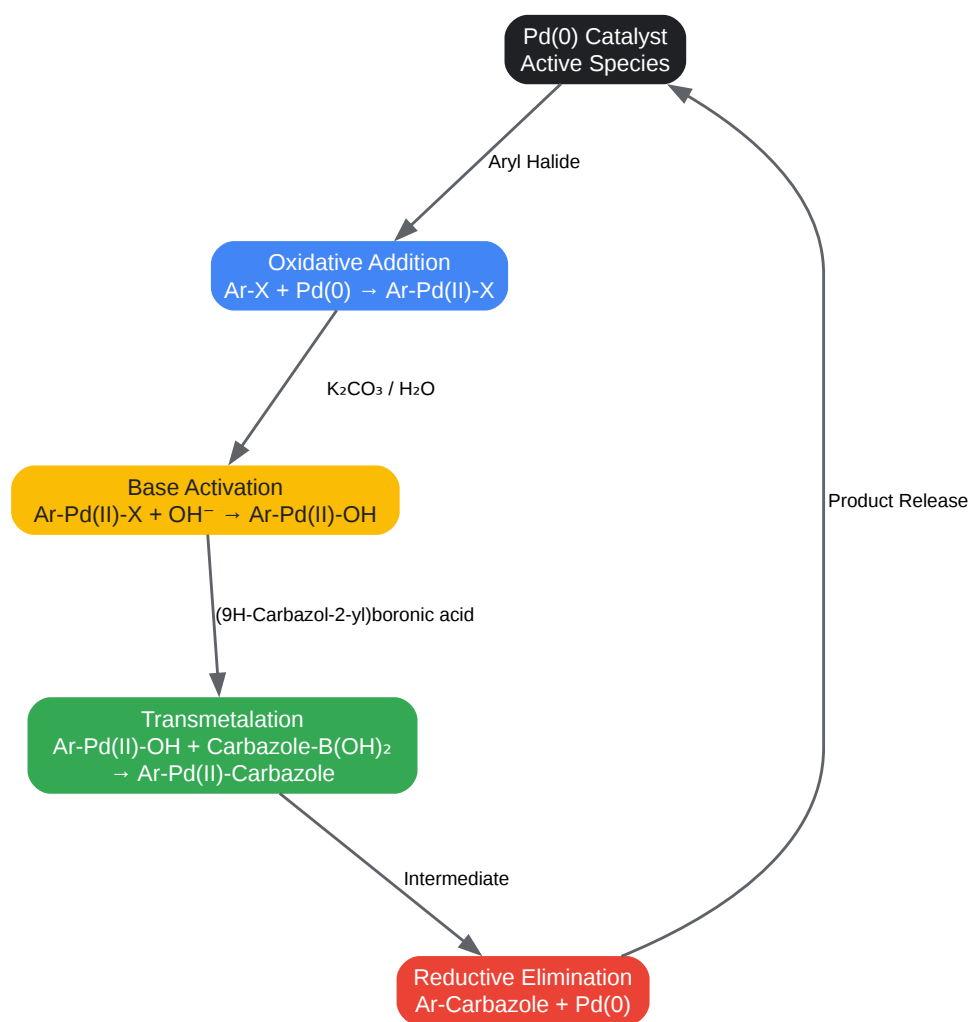
Mechanistic Context: Why Source Quality Matters

When sourcing **(9H-Carbazol-2-yl)boronic acid**, three critical quality parameters dictate experimental success:

- **Water Content and Boroxine Formation:** Boronic acids inherently exist in equilibrium with their dehydrated trimeric form, boroxine anhydride. Suppliers with poor moisture control often

ship a mixture of the free acid and the anhydride. This discrepancy skews stoichiometric calculations, leading to unreacted aryl halides or the need for excess boronic acid.

- **Trace Metal Impurities:** In OLED material synthesis, trace metals (e.g., Fe, Cu, or residual Pd from the supplier's own synthesis pipeline) act as non-radiative recombination centers, severely quenching luminescence. High-purity grades are non-negotiable for optoelectronic applications.
- **Protodeboronation Susceptibility:** The electron-donating nature of the carbazole nitrogen accelerates transmetalation but simultaneously increases the rate of competitive protodeboronation under harsh basic conditions. Reagents with high initial purity minimize the time required to reach full conversion, thereby outcompeting the degradation pathway.



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Figure 1: Suzuki-Miyaura catalytic cycle featuring **(9H-Carbazol-2-yl)boronic acid** transmetalation.

Commercial Sources Comparison

We have evaluated three prominent suppliers of **(9H-Carbazol-2-yl)boronic acid**: Sigma-Aldrich, BLD Pharm, and abcr Gute Chemie. The data below synthesizes their analytical specifications to help you choose the right source based on your project's constraints.

Supplier	Stated Purity	Form	Target Application Focus	Relative Cost (per g)	Trace Metal Control
Sigma-Aldrich [3]	≥ 95%	Solid (Powder)	Broad R&D, Analytical Standards	High (\$)	Standard
BLD Pharm [4]	95%+	Solid	Bulk Scale-up, OLED Materials	Low (\$)	Variable (Batch-dependent)
abcr Gute Chemie	≥ 96%	Crystalline Solid	Specialty Pharma, Fine Chemicals	Medium (\$)	High (Suitable for Pharma)

Analytical Insights:

- Sigma-Aldrich provides the most rigorous documentation (COA, COO) and consistent batch-to-batch reliability, making it ideal for early-stage methodology development where eliminating reagent variability is crucial.
- BLD Pharm offers highly competitive pricing for scale-up. However, researchers synthesizing OLED materials should perform an internal ICP-MS analysis on bulk batches to verify that trace metal levels are below 10 ppm before proceeding to device fabrication.
- abcr Gute Chemie bridges the gap, offering excellent crystalline forms that are generally less prone to boroxine formation during extended storage.

Self-Validating Experimental Protocol

To ensure reproducibility regardless of the supplier used, the following Suzuki-Miyaura cross-coupling protocol is designed as a self-validating system. It incorporates specific causality-driven steps to mitigate the common pitfalls associated with carbazole boronic acids.

Materials Required

- **(9H-Carbazol-2-yl)boronic acid** (1.2 equiv.)
- Aryl Halide (e.g., Bromobenzene derivative) (1.0 equiv.)
- Tetrakis(triphenylphosphine)palladium(0) [Pd(PPh₃)₄] (0.05 equiv.)
- Potassium Carbonate (K₂CO₃) (3.0 equiv.)
- Solvent: 1,4-Dioxane / Degassed Deionized Water (4:1 v/v)

Step-by-Step Methodology

Step 1: Reagent Preparation & Stoichiometry Adjustment Causality: Weigh the **(9H-Carbazol-2-yl)boronic acid** rapidly. If the reagent appears clumpy rather than a free-flowing powder, it has likely absorbed moisture or partially converted to the boroxine. Use 1.2 equivalents to ensure the aryl halide is the limiting reagent, compensating for any mass discrepancies caused by the anhydride equilibrium.

Step 2: Solvent Degassing (Critical Step) Causality: Prepare a 4:1 mixture of 1,4-dioxane and water. Sparge the solvent mixture with Argon for 30 minutes. Oxygen must be rigorously excluded; otherwise, Pd(0) will oxidize to inactive Pd(II), and the boronic acid will undergo oxidative homocoupling to form a bicarbazole byproduct, drastically reducing the yield.

Step 3: Reaction Assembly

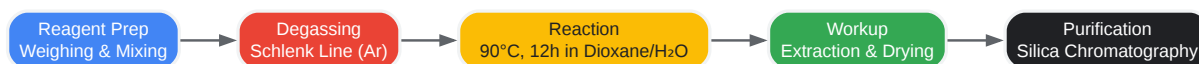
- Add the aryl halide, **(9H-Carbazol-2-yl)boronic acid**, and K₂CO₃ to a Schlenk flask.
- Evacuate and backfill the flask with Argon three times.
- Add the degassed solvent mixture via syringe.

- Add the $\text{Pd}(\text{PPh}_3)_4$ catalyst last under a positive stream of Argon. Causality: Adding the catalyst last minimizes its exposure to any residual atmospheric oxygen during the addition of bulk solids. The biphasic solvent system is required because dioxane dissolves the organic substrates, while water dissolves the K_2CO_3 , generating the hydroxide ions needed to activate the boronic acid (forming the reactive boronate complex).

Step 4: Heating and Monitoring Heat the reaction mixture to 90°C for 12 hours. Monitor the reaction via TLC (Hexanes:Ethyl Acetate 3:1). Causality: 90°C provides sufficient thermal energy to overcome the activation barrier of the oxidative addition step. The electron-rich nature of the carbazole ring ensures transmetalation occurs rapidly once the boronate is formed.

Step 5: Workup and Purification

- Cool to room temperature, dilute with Ethyl Acetate, and wash with brine (3x).
- Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate in vacuo.
- Purify via silica gel column chromatography.



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Figure 2: Standard experimental workflow for the cross-coupling of carbazole boronic acids.

Conclusion

The selection of a **(9H-Carbazol-2-yl)boronic acid** supplier should be dictated by the end-use application. For highly sensitive optoelectronic applications where trace metals are detrimental, investing in higher-tier suppliers or implementing rigorous internal purification is necessary. For general pharmaceutical scaffold synthesis, cost-effective bulk suppliers like BLD Pharm provide excellent utility, provided that the experimental protocol strictly adheres to rigorous degassing and stoichiometric controls to manage boroxine formation.

References

- National Institutes of Health. "Nitrogen-interrupted halo-Prins/halo-Nazarov fragment coupling cascade for the synthesis of indolines." PMC. Available at:[[Link](#)]
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